

physical and chemical properties of 1-Bromo-4-fluoro-2-nitrobenzene

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Compound of Interest

Compound Name: 1-Bromo-4-fluoro-2-nitrobenzene

Cat. No.: B1271562

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An In-depth Technical Guide to 1-Bromo-4-fluoro-2-nitrobenzene

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Bromo-4-fluoro-2-nitrobenzene is a halogenated nitroaromatic compound that serves as a key intermediate in organic synthesis. Its trifunctionalized benzene ring, featuring bromine, fluorine, and nitro groups, offers a versatile platform for the construction of complex molecular architectures. This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Bromo-4-fluoro-2-nitrobenzene**, detailed experimental protocols for its synthesis and characterization, and insights into its applications, particularly in the realm of medicinal chemistry and drug development. The strategic positioning of its functional groups makes it an important building block for introducing specific moieties into target molecules, thereby influencing their biological activity.

Core Properties of 1-Bromo-4-fluoro-2-nitrobenzene

1-Bromo-4-fluoro-2-nitrobenzene (CAS RN: 446-09-3) is a light yellow crystalline solid at room temperature.^{[1][2]} Its molecular structure and key physical and chemical properties are summarized in the tables below.

Structural and Identification Data

Property	Value	Reference(s)
IUPAC Name	1-bromo-4-fluoro-2-nitrobenzene	[3]
Synonyms	2-Bromo-5-fluoronitrobenzene, 3-Nitro-4-bromofluorobenzene	[1][4]
CAS Number	446-09-3	[5]
Molecular Formula	C ₆ H ₃ BrFNO ₂	[6]
Molecular Weight	220.00 g/mol	[3]
InChI	InChI=1S/C6H3BrFNO2/c7-5-2-1-4(8)3-6(5)9(10)11/h1-3H	[7]
InChIKey	XRXNWKIKQFEOGO-UHFFFAOYSA-N	
Canonical SMILES	C1=CC(=C(C=C1F)--INVALID-LINK--[O-])Br	[3]

Physicochemical Properties

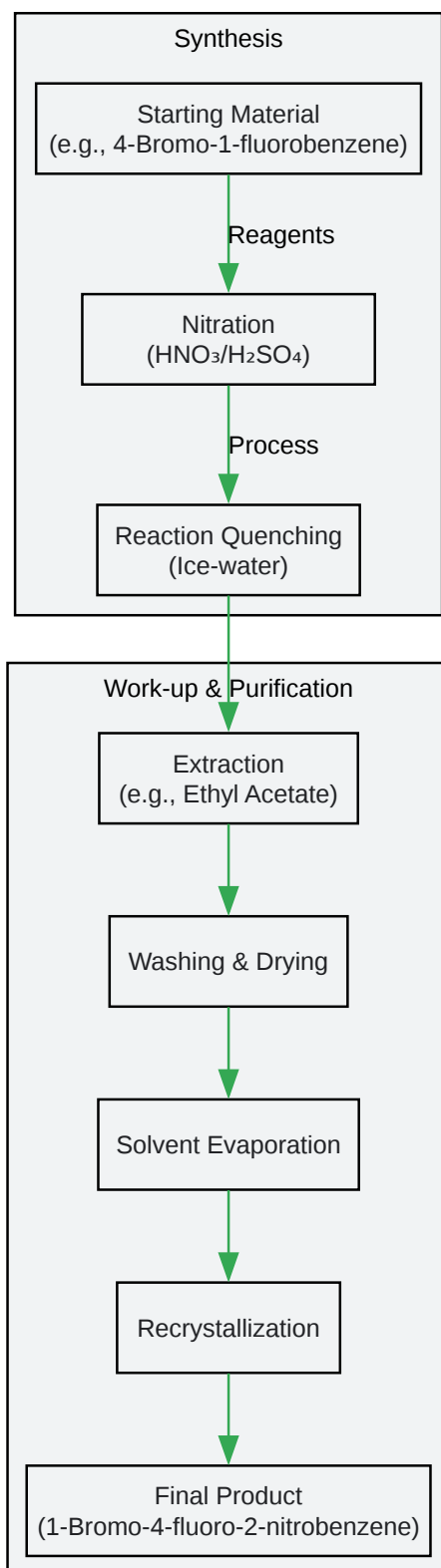
Property	Value	Reference(s)
Physical State	Solid, light yellow crystals or powder	[1][2][5]
Melting Point	37-39 °C or 41 °C	[8][9]
Boiling Point	220.9 °C at 760 mmHg	
Density	1.808 g/cm ³	[8]
Flash Point	87.4 °C	[8]
Vapor Pressure	0.164 mmHg at 25°C	[8]
Refractive Index	1.579	[8]
Purity	>97.0% (GC)	[5]

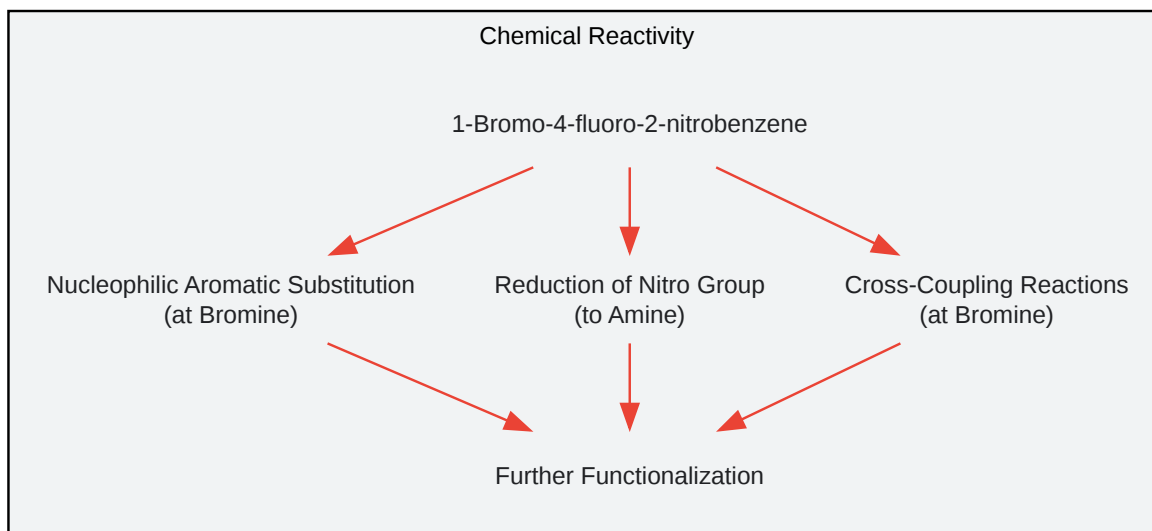
Synthesis and Reactivity

The synthesis of **1-Bromo-4-fluoro-2-nitrobenzene** typically involves the nitration of a bromofluorobenzene precursor. The electron-withdrawing nature of the nitro group activates the benzene ring for nucleophilic aromatic substitution, making it a versatile intermediate for introducing a variety of functional groups.

General Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis and purification of **1-Bromo-4-fluoro-2-nitrobenzene**.





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